

Technical Guide: Solubility and Stability of 2-Amino-N-ethoxyacetamide

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Compound of Interest

Compound Name: 2-amino-N-ethoxyacetamide

Cat. No.: B13214164

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Executive Summary

2-Amino-N-ethoxyacetamide (CAS: 2031268-89-8 for HCl salt) is a specialized bifunctional linker and intermediate characterized by a primary amine and an N-alkoxy amide moiety. Often utilized in the synthesis of isoxazoline insecticides (e.g., Fluralaner derivatives) and as a cleavable linker in proteolysis-targeting chimeras (PROTACs), its utility is defined by the balance between the nucleophilicity of its amine and the hydrolytic stability of its N-alkoxy amide bond.

This guide provides a comprehensive technical analysis of its physicochemical behavior.^[1] While the hydrochloride salt exhibits robust stability and high aqueous solubility, the free base is prone to specific degradation pathways, notably cyclization and oxidative instability.

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5][6]}

Understanding the dual nature of this molecule—as a salt versus a free base—is critical for experimental design.

Property	Specification
IUPAC Name	2-Amino-N-ethoxyacetamide
Structure	
Molecular Formula	
Molecular Weight	118.13 g/mol (Free Base) / 154.59 g/mol (HCl Salt)
CAS Number	2031268-89-8 (HCl Salt)
pKa (Predicted)	~7.9 – 8.2 (Primary Amine)
LogP (Predicted)	-0.8 to -0.3 (Hydrophilic)

Structural Implications[1]

- Primary Amine (): The nucleophilic center. At physiological pH (7.4), it exists in equilibrium between protonated () and neutral forms, driving solubility and reactivity.
- N-Alkoxy Amide (): Unlike standard amides, the N-ethoxy substitution lowers the pKa of the amide proton (making it more acidic) and alters hydrolytic stability. It serves as a bio-isostere for hydroxamic acids but lacks the metal-chelating potency of the free -OH group.

Solubility Profile

The solubility of **2-amino-N-ethoxyacetamide** is heavily pH-dependent due to the ionizable primary amine.

Aqueous Solubility

- Acidic pH (pH < 6): High. The compound exists predominantly as the cationic ammonium species (

). Solubility > 100 mg/mL is typical for the HCl salt.

- Neutral/Basic pH (pH > 8): Moderate. As the pH approaches the pKa (~8.0), the concentration of the neutral free base increases. While the polar amide and ether groups maintain water solubility, it will partition more readily into organic phases.

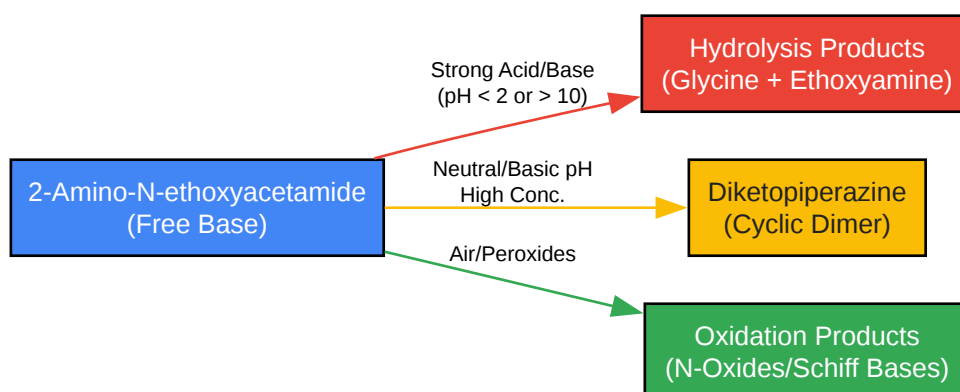
Organic Solvent Compatibility

Solvent	Solubility (HCl Salt)	Solubility (Free Base)	Application Note
Water	High (>100 mg/mL)	High	Preferred for stock solutions of the salt.
DMSO	High (>50 mg/mL)	High	Ideal for biological assays; avoid for long-term storage due to oxidation risk.
Methanol	High	High	Good for transfers and intermediate dilutions.
Dichloromethane	Negligible	Moderate	Used for extraction of the free base after neutralization.
Hexanes	Insoluble	Low	Useful as an anti-solvent for precipitation.

Stability and Degradation Mechanisms[8]

The stability of **2-amino-N-ethoxyacetamide** is governed by three primary mechanisms: Amide Hydrolysis, Diketopiperazine (DKP) Formation, and Oxidation.

Degradation Pathways (Visualized)



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Figure 1: Primary degradation pathways. Note that DKP formation is a concentration-dependent risk for the free base.

Mechanism Details

- Hydrolysis: The N-alkoxy amide bond is generally more resistant to hydrolysis than a standard ester but less stable than a simple peptide bond.
 - Acid Catalysis: Protonation of the carbonyl oxygen leads to cleavage, yielding Glycine and O-Ethylhydroxylamine.
 - Base Catalysis: Direct nucleophilic attack by hydroxide is slower due to the electron-donating ethoxy group on the nitrogen, but will proceed at high pH (>12).
- Diketopiperazine (DKP) Formation: A classic risk for -amino amides. Two molecules of the free base can condense, expelling two molecules of ethoxyamine to form a cyclic 2,5-diketopiperazine.
 - Risk Factor: High in concentrated neutral/basic solutions.
 - Mitigation: Store as the HCl salt (protonation prevents nucleophilic attack).
- Aldehyde Sensitivity: The primary amine reacts rapidly with aldehydes (e.g., reducing sugars, formaldehyde impurities in PEG) to form Schiff bases.

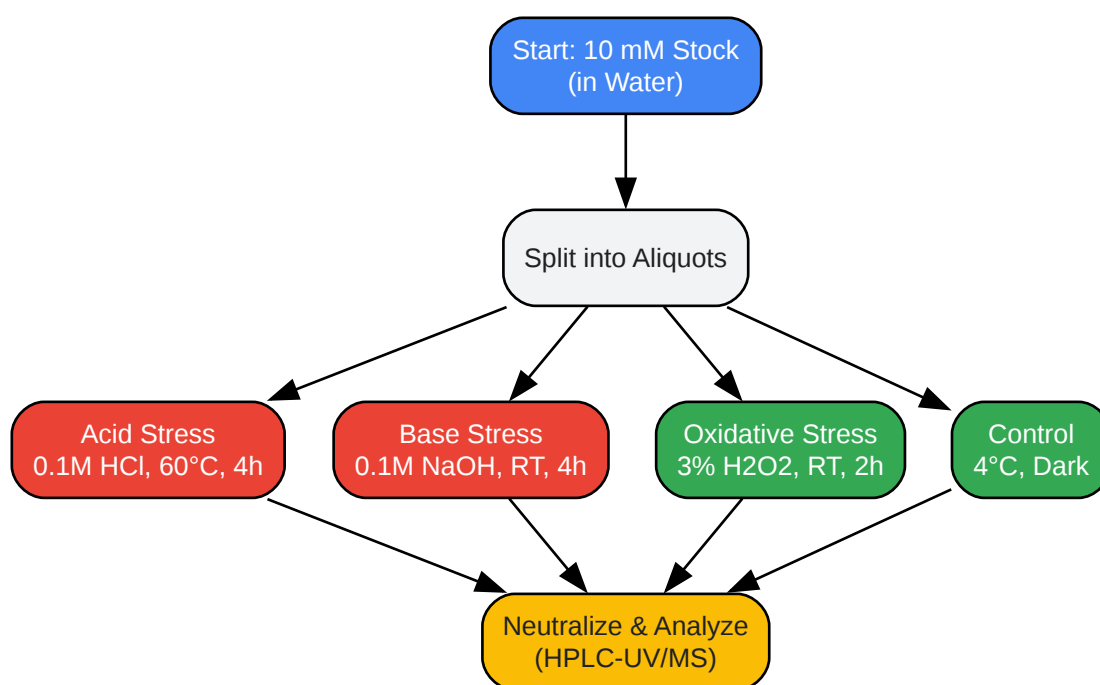
Experimental Protocols

To validate the stability of your specific lot, use the following self-validating workflows.

HPLC Method for Purity & Stability

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m, 4.6 x 150 mm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 0% B to 30% B over 15 minutes. (High polarity requires low organic start).
- Detection: UV at 210 nm (Amide bond). Note: Lack of aromatic rings means low UV sensitivity; 210 nm is critical.

Stress Testing Workflow



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Figure 2: Standard stress testing workflow to determine handling windows.

Solubility Determination (Shake-Flask Method)

- Preparation: Add excess solid (approx. 20 mg) to 0.5 mL of solvent in a glass vial.
- Equilibration: Agitate at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 rpm for 5 minutes or filter (0.22 µm PTFE).
- Quantification: Dilute supernatant 100x and analyze via HPLC against a standard curve.
- pH Check: Measure the pH of the saturated aqueous solution to confirm if it is dominated by the salt (acidic) or free base (alkaline).

Handling and Storage Recommendations

Based on the physicochemical profile, the following storage conditions are mandatory to maintain integrity >98%.

Parameter	Recommendation	Rationale
Form	Hydrochloride Salt	Prevents DKP formation and oxidation; significantly improves shelf-life.
Temperature	-20°C	Slows hydrolysis and potential disproportionation.
Atmosphere	Argon/Nitrogen	Protects the amine from atmospheric (carbamate formation) and oxidation.
Desiccation	Required	Amide salts are hygroscopic; moisture accelerates hydrolysis.
Solution Stability	Use Fresh	Aqueous solutions are stable for <24h at RT. Frozen aliquots are stable for 1 month.

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